

# Personal protective equipment for handling 1-Chloro-1-butene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloro-1-butene

Cat. No.: B1623148

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## Essential Safety and Handling Guide for 1-Chloro-1-butene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-Chloro-1-butene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Immediate Safety Information

**1-Chloro-1-butene** is a highly flammable and corrosive chemical that requires stringent safety measures. Key hazards include:

- Flammability: Highly flammable liquid and vapor. Vapors can form explosive mixtures with air. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Corrosivity: Causes severe skin burns and eye damage.[\[1\]](#) It is also a lachrymator, meaning it can cause severe eye irritation and tearing.[\[1\]](#)[\[6\]](#)
- Respiratory Hazards: May cause respiratory irritation upon inhalation.[\[1\]](#)[\[6\]](#)
- Toxicity: Harmful if swallowed.[\[3\]](#)

In case of exposure, immediate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air and keep them comfortable for breathing. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water/shower. Seek immediate medical attention. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing. Seek immediate medical attention from an ophthalmologist. <a href="#">[1]</a>
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[1]</a>

## Physical and Chemical Properties

A summary of the key quantitative data for **1-Chloro-1-butene** is provided below for easy reference.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>7</sub> Cl <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	90.55 g/mol <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Boiling Point	68.05 - 69.71 °C <a href="#">[10]</a> <a href="#">[11]</a>
Melting Point	Approximately -96 °C <a href="#">[10]</a> <a href="#">[11]</a>
Density	0.905 - 0.909 g/cm <sup>3</sup> <a href="#">[10]</a> <a href="#">[11]</a>
Flash Point	-12 °C (data for 4-Chloro-1-butene)
Explosion Limits	Lower: 4.2%, Upper: 19.0% (data for a related compound) <a href="#">[12]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1-Chloro-1-butene**. The following table outlines the required equipment.

PPE Category	Specification
Eye and Face	Chemical safety goggles and a face shield. <a href="#">[13]</a>
Hand	Chemical-resistant gloves such as Butyl rubber or Viton®. Double gloving is highly recommended. <a href="#">[13]</a>
Body	Flame-retardant and antistatic lab coat. A chemical-resistant apron should be worn. For larger quantities or where there is a risk of splashing, a full chemical-resistant suit is necessary. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[13]</a>
Respiratory	All work must be conducted in a certified chemical fume hood. <a href="#">[13]</a> If vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required. <a href="#">[2]</a> <a href="#">[13]</a>
Footwear	Closed-toe, chemical-resistant shoes. <a href="#">[13]</a>

## Operational Plan: Step-by-Step Handling Procedure

### Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is fully operational.
- Verify that a safety shower and an eyewash station are accessible and in good working order.[\[13\]](#)
- Remove all potential ignition sources from the work area, including open flames, hot surfaces, and spark-producing equipment.[\[4\]](#)

- Have spill control materials, such as absorbent pads and appropriate neutralizers, readily available.[13]

#### Handling:

- Wear all required PPE as specified in the table above.
- Ground and bond all containers and transfer equipment to prevent static electricity discharge.[1][4][5][13]
- Use only non-sparking, explosion-proof tools and equipment.[1][4][13]
- Avoid inhaling vapors and prevent any direct contact with skin and eyes.[1]
- Keep containers tightly closed when not in use.[1][3][4][5]
- Work with the smallest quantity of the chemical that is necessary for the experiment.

#### Storage:

- Store in a cool, dry, and well-ventilated area.[2][3][4][5][12]
- Keep away from incompatible materials such as strong oxidizing agents and bases.[13]
- Keep containers tightly sealed and clearly labeled.
- Store in a designated flammable liquids cabinet.[13]
- The storage area should be locked and secured.[1][2][12]

## Disposal Plan

#### Waste Collection:

- All waste containing **1-Chloro-1-butene**, including contaminated materials like gloves, absorbent pads, and empty containers, must be collected in a designated and clearly labeled hazardous waste container.
- The waste container must be kept sealed when not in use.

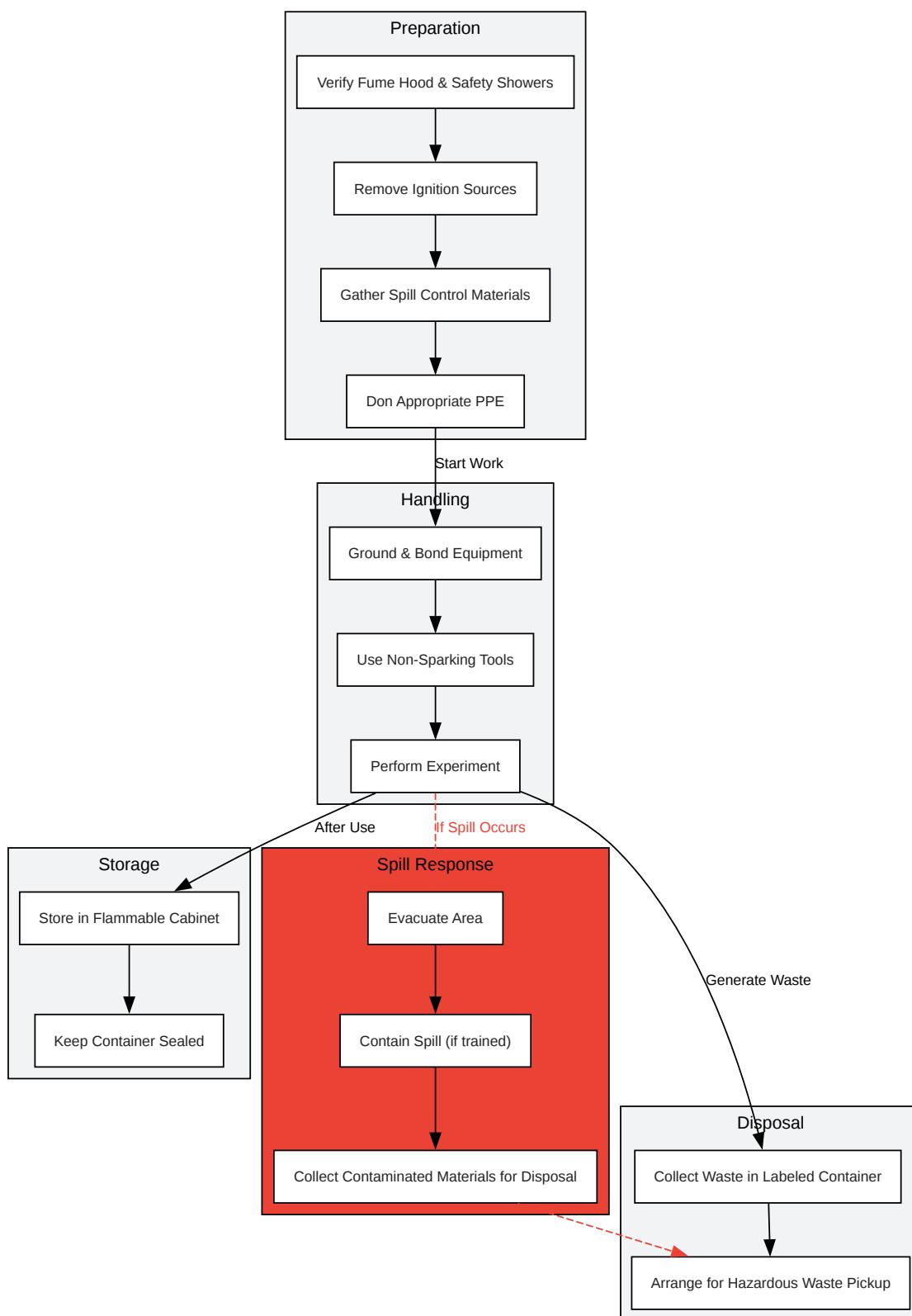
**Disposal Procedure:**

- Dispose of all chemical waste through an approved hazardous waste disposal facility.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Do not under any circumstances pour this chemical down the drain or mix it with other waste streams unless explicitly instructed to do so by a qualified safety professional.[\[5\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous materials.

## Emergency Spill Response

- In the event of a large spill, evacuate the area immediately.[\[13\]](#)
- For small spills, if you are trained and it is safe to do so, contain the spill using an inert absorbent material.
- Ventilate the area and ensure all ignition sources are removed.[\[4\]](#)
- After the material has been absorbed, collect all contaminated materials into a sealed, labeled container for proper hazardous waste disposal.[\[13\]](#)
- Thoroughly clean the spill site.

## Workflow for Handling and Disposal of 1-Chloro-1-butene

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Caption: Workflow for the safe handling and disposal of **1-Chloro-1-butene**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)